Molecular Structure of 2-Chloro-1-(2-isopropylphenyl)ethanone

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Compound of Interest

Compound Name:	*2-Chloro-1-(2-isopropylphenyl)ethanone*
Cat. No.:	*B13136358*

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An In-Depth Technical Guide

Executive Summary

2-Chloro-1-(2-isopropylphenyl)ethanone is a bifunctional electrophile characterized by an

-chloroketone moiety attached to an ortho-substituted arene. Unlike its para-isomer (CAS 21886-60-2), the ortho-isopropyl group introduces significant steric strain, forcing the carbonyl group out of coplanarity with the benzene ring. This "ortho effect" modulates its reactivity, making it a unique scaffold for synthesizing sterically congested indoles, thiazoles, and pharmaceutical intermediates where restricted rotation is a desired pharmacophoric feature.

Molecular Architecture & Electronic Landscape

Steric-Electronic Interaction (The Ortho Effect)

The defining feature of this molecule is the steric clash between the bulky isopropyl group at the C2 position and the carbonyl oxygen/chloromethyl group.

- Torsion Angle: In unsubstituted acetophenone, the carbonyl group is nearly coplanar with the phenyl ring (torsion angle

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) to maximize

-conjugation. In **2-Chloro-1-(2-isopropylphenyl)ethanone**, the steric bulk of the isopropyl group forces the carbonyl bond to rotate out of the plane, likely achieving a torsion angle between 30° and 60°.

- Electronic Consequences:
  - Reduced Conjugation: The lack of coplanarity diminishes the resonance interaction between the benzene

    -system and the carbonyl

    -orbital.
  - IR Shift: This results in a higher carbonyl stretching frequency (

) compared to the para-isomer (

    ), as the C=O bond acquires more double-bond character.
  - Reactivity: The electrophilicity of the carbonyl carbon is enhanced due to reduced resonance stabilization from the aromatic ring.

Physicochemical Profile

Property	Value / Description	Note
Molecular Formula		
Molecular Weight	196.67 g/mol	
Physical State	Low-melting solid or oil	Depending on purity/temperature.
Solubility	Soluble in DCM, THF, Toluene	Hydrophobic isopropyl group enhances lipophilicity.
Key Reactivity	Bifunctional Electrophile	Alkylating agent (C-Cl) & Acylating agent (C=O).

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Synthetic Pathways & Process Chemistry

The synthesis of the ortho-isomer requires careful selection of starting materials to avoid the thermodynamic preference for para-substitution typical of direct Friedel-Crafts acylation.

Primary Route: -Chlorination of 2'-Isopropylacetophenone

The most reliable route begins with the commercially available 2'-isopropylacetophenone (CAS 5359-38-6). Direct chlorination must be controlled to prevent over-chlorination or ring chlorination.

Reagents & Mechanism

- Substrate: 2'-Isopropylacetophenone.
- Chlorinating Agent: Sulfuryl Chloride (

).
- Solvent: Dichloromethane (DCM) or Glacial Acetic Acid.
- Mechanism: Enolization of the ketone followed by electrophilic attack by

  .

Experimental Protocol (Step-by-Step)

Caution:This reaction produces HCl and SO2 gases. Perform in a well-ventilated fume hood.

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a gas outlet connected to a scrubber (NaOH solution).
- Dissolution: Charge the flask with 2'-isopropylacetophenone (10.0 g, 61.6 mmol) and DCM (100 mL). Cool to 0°C in an ice bath.
- Addition: Add Sulfuryl Chloride (8.7 g, 5.2 mL, 64.7 mmol, 1.05 eq) dropwise over 30 minutes. The slight excess ensures conversion while minimizing di-chlorination.

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- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 9:1) or GC-MS.[1][2] The disappearance of the starting ketone indicates completion.
- Quench & Workup:
  - Pour the reaction mixture carefully into ice-water (200 mL).
  - Separate the organic layer and wash sequentially with water (2 x 50 mL), saturated (to remove acid traces), and brine.
  - Dry over anhydrous and filter.[3]
- Purification: Concentrate the solvent under reduced pressure. The crude oil can be purified via vacuum distillation (bp approx. 110–115°C at 5 mmHg) or recrystallization from cold hexane if solid.

Visualization: Synthesis & Reactivity Workflow

The following diagram illustrates the synthesis from 2-isopropylbenzoic acid (alternative precursor) and the primary reactivity pathways.

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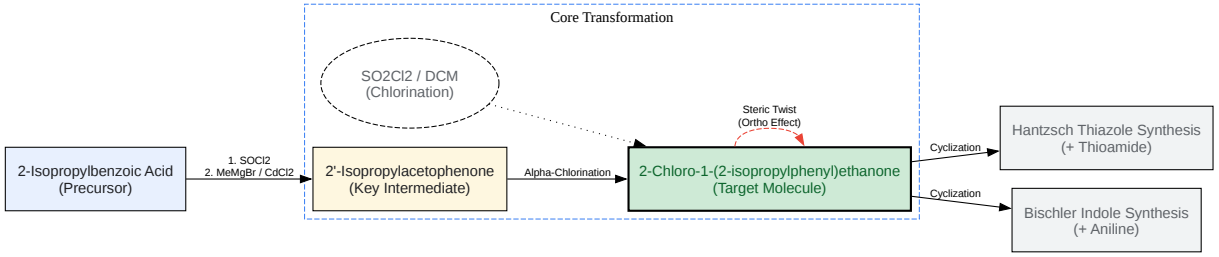

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Figure 1: Synthetic workflow from precursor to target, highlighting the critical alpha-chlorination step and downstream heterocyclic applications.

Characterization & Analytical Standards

Due to the specific "ortho" nature, the spectral data differs from the common para-isomer.

Nuclear Magnetic Resonance (NMR)

- NMR (400 MHz,

  ):

  - 1.25 (d, 6H): Isopropyl methyl groups (

).

  - 3.40 (sept, 1H): Isopropyl methine (

). Note: Deshielded due to ring current and proximity to carbonyl.

  - 4.65 (s, 2H): Chloromethyl protons (

). Diagnostic singlet.

- 7.10–7.50 (m, 4H): Aromatic protons. The proton at C3 (adjacent to isopropyl) and C6 (adjacent to carbonyl) will show distinct splitting patterns.

Infrared Spectroscopy (IR)

- C=O Stretch:

  . (Shifted to higher wavenumber due to steric inhibition of resonance).

- C-H Stretch (Aliphatic):

  (Isopropyl group).

Safety & Stability Protocol

Hazard Identification

- Lachrymator: Like all

  -haloketones (e.g., phenacyl chloride), this compound is a potent lachrymator (tear gas agent). It causes severe eye and respiratory irritation.[4]

- Skin Corrosive: Direct contact can cause chemical burns.

- Alkylating Agent: Potential mutagen; handle with extreme care.

Handling Procedures

- Engineering Controls: Always handle in a certified chemical fume hood.

- PPE: Wear double nitrile gloves, safety goggles (or face shield), and a lab coat.

- Decontamination: In case of spill, neutralize with a dilute solution of ammonia or sodium bisulfite before cleaning.

- Storage: Store in a cool, dry place under inert gas (

  or

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). The compound may darken (decompose) upon exposure to light and moisture, liberating HCl.

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